

Physical and chemical properties of Ethiofencarb-sulfone (solubility, stability)

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Compound of Interest

Compound Name: Ethiofencarb-sulfone

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Ethiofencarb-sulfone: A Technical Guide to its Physical and Chemical Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethiofencarb-sulfone (CAS 53380-23-7) is a major metabolite of the carbamate insecticide Ethiofencarb.[1][2][3][4] Like its parent compound, **Ethiofencarb-sulfone** is an acetylcholinesterase inhibitor, which is the basis of its insecticidal activity and potential toxicological effects.[4][5][6] Understanding the physical and chemical properties of this metabolite is crucial for assessing its environmental fate, toxicological profile, and for the development of analytical methods for its detection. This guide provides an in-depth overview of the available data on the solubility and stability of **Ethiofencarb-sulfone**, along with relevant experimental protocols and a visualization of its metabolic pathway and mode of action.

Core Physical and Chemical Properties

While specific experimental data for **Ethiofencarb-sulfone** is limited in publicly available literature, its properties can be inferred from data on the parent compound, Ethiofencarb, and from general chemical principles.

Table 1: Physical and Chemical Properties of Ethiofencarb and **Ethiofencarb-sulfone**

Property	Ethiofencarb	Ethiofencarb-sulfone	Data Source
CAS Number	29973-13-5	53380-23-7	[1] [7] [8]
Molecular Formula	C ₁₁ H ₁₅ NO ₂ S	C ₁₁ H ₁₅ NO ₄ S	[7] [8]
Molecular Weight	225.31 g/mol	257.31 g/mol	[1] [7] [8]
Appearance	Colorless crystals	No data available	[2]
Melting Point	33.4 °C	No data available	[2]
Boiling Point	Decomposes on distillation	449.4 °C at 760 mmHg	[1] [9]
Density	1.231 g/cm ³ (20 °C)	1.247 g/cm ³	[1] [9]
Vapor Pressure	0.94 mPa	No data available	[1]

Solubility

The solubility of a compound is a critical parameter that influences its absorption, distribution, metabolism, and excretion (ADME) in biological systems, as well as its environmental mobility.

Table 2: Solubility of Ethiofencarb

Solvent	Solubility (at 20 °C)	Data Source
Water	1.82 g/L	[1]
Dichloromethane	>200 g/L	[1]
Isopropanol	>200 g/L	[1]
Toluene	>200 g/L	[1]
Hexane	5-10 g/L	[1]

Specific quantitative solubility data for **Ethiofencarb-sulfone** in water or organic solvents is not readily available in the reviewed literature.[\[10\]](#) However, the introduction of a sulfone group generally increases the polarity of a molecule, which would be expected to increase its

solubility in polar solvents like water and decrease its solubility in nonpolar solvents compared to the parent compound, Ethiofencarb.

Stability

The stability of **Ethiofencarb-sulfone** under various environmental conditions is essential for determining its persistence and potential for long-term effects.

Hydrolytic Stability

The parent compound, Ethiofencarb, is known to be stable in acidic and neutral media but hydrolyzes in alkaline solutions.[1][3] Carbamate esters, in general, are susceptible to alkaline hydrolysis.[11] The rate of hydrolysis increases with increasing pH. For Ethiofencarb, the half-life in isopropanol/water (1:1) at 37-40 °C is 330 days at pH 2, 450 hours at pH 7, and only 5 minutes at pH 11.4.[3] While specific data for **Ethiofencarb-sulfone** is unavailable, a similar pH-dependent stability profile is expected.

Photostability

Ethiofencarb is readily photodegraded by sunlight when dissolved in water.[1] A study on the photocatalytic degradation of Ethiofencarb showed that it could be effectively degraded under visible light irradiation.[12] Given the structural similarities, **Ethiofencarb-sulfone** is also likely to be susceptible to photodegradation.

Thermal Stability

Ethiofencarb decomposes upon distillation.[1] A safety data sheet for **Ethiofencarb-sulfone** indicates a boiling point of 449.4 °C at 760 mmHg, suggesting a higher thermal stability than the parent compound.[9] However, another source indicates no available data on its decomposition temperature.[9] One study noted that **Ethiofencarb-sulfone** residues were stable in potatoes stored at -20°C for 11 months.[2]

Experimental Protocols

Standardized methods, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically employed to determine the physical and chemical properties of pesticides and their metabolites.[13][14][15][16][17]

Determination of Water Solubility (OECD Guideline 105)

The water solubility of a test substance is determined by the flask method or the column elution method.

Flask Method (for solubilities > 10 mg/L):

- A sufficient amount of the test substance is added to a vessel containing distilled water to form a saturated solution.
- The vessel is agitated at a constant temperature until equilibrium is reached.
- The solution is then centrifuged or filtered to remove undissolved particles.
- The concentration of the substance in the clear aqueous phase is determined by a suitable analytical method (e.g., HPLC-UV, LC-MS).

Column Elution Method (for solubilities < 10 mg/L):

- A column is filled with an inert carrier material coated with the test substance.
- Water is passed through the column at a slow, constant rate.
- The eluate is collected in fractions.
- The concentration of the test substance in each fraction is determined until a plateau of constant concentration is reached, which represents the water solubility.[\[18\]](#)

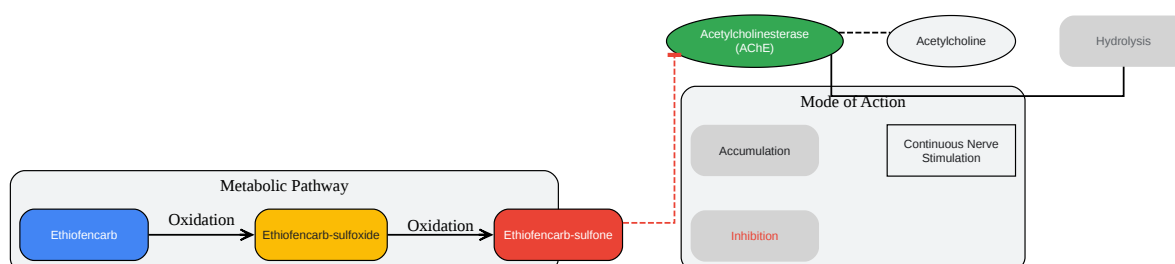
Determination of Hydrolytic Stability (OECD Guideline 111)

- Sterile aqueous buffer solutions of different pH values (typically pH 4, 7, and 9) are prepared.
- A known concentration of the test substance is added to each buffer solution.
- The solutions are incubated in the dark at a constant temperature (e.g., 50 °C to accelerate degradation, followed by extrapolation to environmentally relevant temperatures).

- Samples are taken at various time intervals and the concentration of the remaining test substance is determined by a suitable analytical method.
- The degradation rate constant and the half-life at each pH are calculated.

Metabolic Pathway and Mode of Action

Ethiofencarb undergoes oxidation in plants, animals, and soil to form Ethiofencarb-sulfoxide, which is further oxidized to **Ethiofencarb-sulfone**.^{[1][2]} Both Ethiofencarb and its sulfone metabolite act as inhibitors of the enzyme acetylcholinesterase (AChE).^{[4][5]} AChE is responsible for breaking down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at the nerve synapse, causing continuous nerve stimulation, which results in the toxic effects observed in insects and other organisms.^{[5][6][19]}

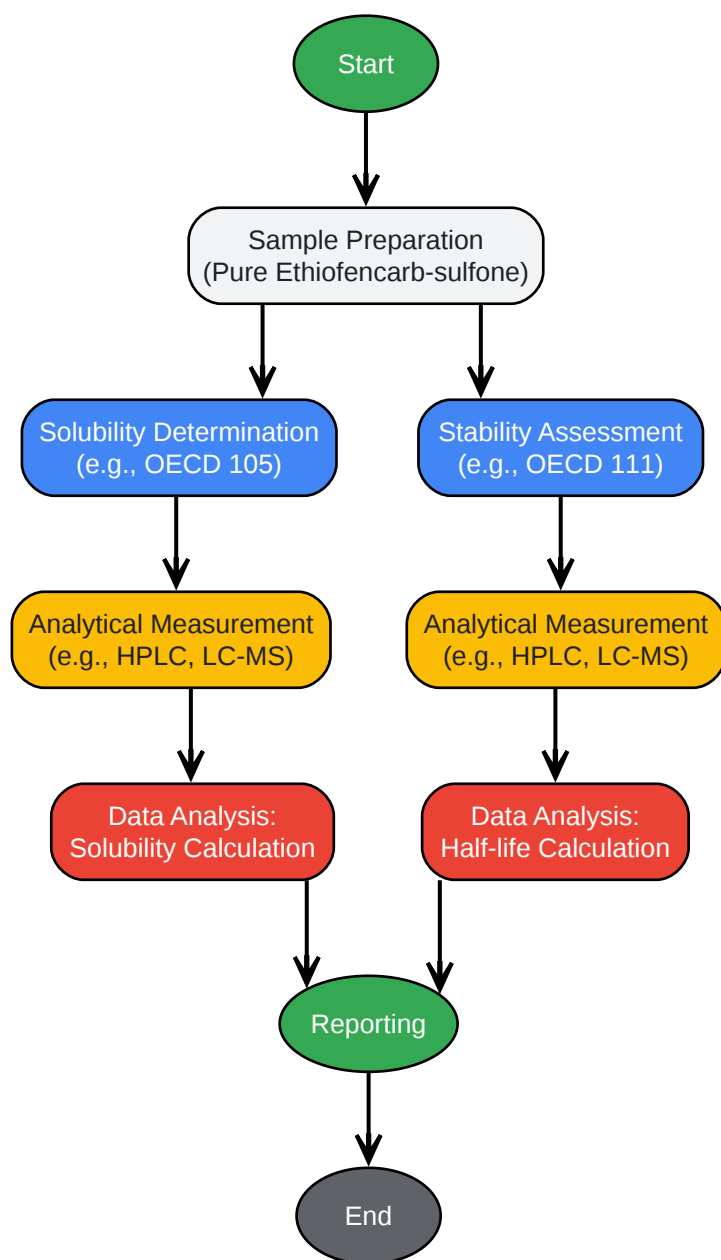


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Caption: Metabolic activation of Ethiofencarb and inhibition of Acetylcholinesterase.

Experimental Workflow for Property Determination

The determination of the physical and chemical properties of a compound like **Ethiofencarb-sulfone** follows a structured workflow, beginning with sample preparation and culminating in data analysis and reporting.



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Caption: General workflow for determining physical and chemical properties.

Conclusion

Ethiofencarb-sulfone is a key metabolite of the insecticide Ethiofencarb, and its physical and chemical properties are of significant interest to researchers in environmental science, toxicology, and drug development. While specific quantitative data for the solubility and stability of **Ethiofencarb-sulfone** are not widely available, this guide has synthesized the existing

information for its parent compound and provided a framework based on established experimental protocols for their determination. The provided diagrams illustrate the metabolic conversion of Ethiofencarb to its sulfone metabolite and its subsequent mode of action as an acetylcholinesterase inhibitor. Further research to generate robust experimental data on the properties of **Ethiofencarb-sulfone** is warranted to enable a more comprehensive risk assessment and to support the development of more targeted and safer crop protection agents.

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- To cite this document: BenchChem. [Physical and chemical properties of Ethiofencarb-sulfone (solubility, stability)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150163#physical-and-chemical-properties-of-ethiofencarb-sulfone-solubility-stability]

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